

Analytical standards for Dichlorodifluoromethane quantification

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Compound of Interest

Compound Name: Dichlorodifluoromethane

Cat. No.: B179400

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Application Note: Quantification of Dichlorodifluoromethane

Introduction

Dichlorodifluoromethane (CCl_2F_2), a chlorofluorocarbon (CFC) also known as CFC-12 or Freon-12, is a colorless gas with a faint ethereal odor.[1] Historically used as a refrigerant and aerosol propellant, its production has been phased out under the Montreal Protocol due to its significant contribution to ozone depletion.[2] Accurate quantification of **dichlorodifluoromethane** is crucial for environmental monitoring, occupational safety, and research into its atmospheric fate. This application note details the analytical standards and protocols for the precise and reliable quantification of **dichlorodifluoromethane** in various matrices, primarily focusing on gas chromatography-based methods.

Analytical Techniques

Gas chromatography (GC) is the predominant technique for the quantification of **dichlorodifluoromethane** due to its volatility. Both Flame Ionization Detection (FID) and Mass Spectrometry (MS) are commonly employed detectors, each offering distinct advantages.

- **Gas Chromatography-Flame Ionization Detection (GC-FID):** This method is robust, widely available, and provides excellent sensitivity for hydrocarbons. NIOSH Method 1018 provides a detailed protocol for the determination of **dichlorodifluoromethane** in air samples using GC-FID.[3][4]

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS offers superior selectivity and specificity, enabling positive identification of **dichlorodifluoromethane** based on its unique mass spectrum. This is particularly advantageous when analyzing complex matrices where interferences may be present.[1][5] EPA methods often utilize GC-MS for the analysis of volatile organic compounds, including **dichlorodifluoromethane**, in environmental samples. [6]

High-performance liquid chromatography (HPLC) is generally not a suitable technique for the analysis of highly volatile compounds like **dichlorodifluoromethane**.

Analytical Standards

Certified reference materials (CRMs) for **dichlorodifluoromethane** are commercially available, typically as compressed gases or in solution with a solvent like methanol.[7][8] These standards are essential for instrument calibration and ensuring the accuracy and traceability of measurements.

Table 1: Commercially Available **Dichlorodifluoromethane** Standards

Product Description	Concentration	Matrix	Supplier Example
Dichlorodifluoromethane	200 µg/mL	P&T Methanol	Restek[9]
Dichlorodifluoromethane	5000 µg/mL	Methanol	Sigma-Aldrich[8]
Dichlorodifluoromethane	99%	Neat Gas	NIOSH[4]

Quantitative Data Summary

The following table summarizes key quantitative parameters from established analytical methods for **dichlorodifluoromethane**.

Table 2: Quantitative Parameters for **Dichlorodifluoromethane** Analysis

Parameter	NIOSH Method 1018 (GC-FID)	EPA Method 502.2 (GC-PID/ELCD)	EPA Method 524.2 (GC-MS)
Analyte	Dichlorodifluoromethane	Dichlorodifluoromethane	Dichlorodifluoromethane
Matrix	Air	Drinking Water	Drinking Water, Wastewater, Ground Water
Detection Limit	0.03 mg per sample[3]	0.05 µg/L[1]	0.13 µg/L[1]
Working Range	5000 to 30,000 mg/m ³ for a 1-L air sample[4]	Not Specified	0.2 to 25 µg/L[6]
Recovery	98.2%[10]	Not Specified	Not Specified
Overall Precision (SrT)	0.063[4]	Not Specified	Not Specified

Experimental Protocols

Protocol 1: Quantification of Dichlorodifluoromethane in Air by GC-FID (Based on NIOSH Method 1018)

This protocol outlines the procedure for collecting and analyzing **dichlorodifluoromethane** in air samples.

1. Sample Collection:

- **Sampler:** Use two tandem coconut shell charcoal tubes (400 mg/200 mg and 100 mg/50 mg).[3][4]
- **Calibration:** Calibrate personal sampling pumps with a representative sampler in line.[11]
- **Sampling:** Sample at a known flow rate between 0.01 and 0.05 L/min for a total sample size of 1 to 4 L.[11]
- **Storage:** After sampling, cap the tubes and store them at -10°C until analysis.[3] Samples are stable for at least 7 days under these conditions.[4]

2. Sample Preparation:

- Desorption: Pipette 20.0 mL of methylene chloride into a vial.[\[4\]](#)[\[11\]](#) Transfer both sections of the front charcoal tube to the vial, cap, and gently shake.[\[11\]](#) Repeat for the back tube in a separate vial.
- Analysis Timeframe: Analyze the desorbed samples within 6 hours.[\[4\]](#)

3. GC-FID Analysis:

- GC Conditions:
 - Column: Capillary column suitable for separating volatile compounds (e.g., Rtx-VMS).[\[9\]](#)
 - Injector Temperature: 200°C[\[4\]](#)
 - Detector Temperature: 260°C[\[4\]](#)
 - Column Temperature Program: Isothermal or a temperature ramp may be required if analyzing for multiple compounds. For example, a starting temperature held for a few minutes followed by a ramp of 5°C/min.[\[4\]](#)
 - Gases: Use purified nitrogen, hydrogen, and filtered air for the GC system.[\[4\]](#)
- Injection: Inject a sample aliquot using an autosampler or manually with the solvent flush technique.[\[10\]](#)

4. Calibration and Quality Control:

- Calibration Standards: Prepare at least five working standards by bubbling known amounts of **dichlorodifluoromethane** gas through methylene chloride using a gas-tight syringe.[\[10\]](#)
[\[11\]](#)
- Calibration Curve: Analyze the standards and prepare a calibration graph of peak area versus mass of analyte (mg).[\[11\]](#)
- Desorption Efficiency (DE): Determine the DE at least once for each lot of sorbent by injecting a known amount of analyte onto a sorbent tube, allowing nitrogen to flow through,

and then desorbing and analyzing as with the samples.[\[11\]](#)

Protocol 2: Quantification of Dichlorodifluoromethane in Water by Purge and Trap GC-MS (Based on EPA Method 524.2)

This protocol is for the determination of **dichlorodifluoromethane** in aqueous samples.

1. Sample Collection and Storage:

- Vials: Collect samples in 40-mL vials with PTFE-lined silicone septa. Ensure no headspace is present.
- Storage: Store samples at 4°C and protect them from light.[\[6\]](#)

2. GC-MS Analysis:

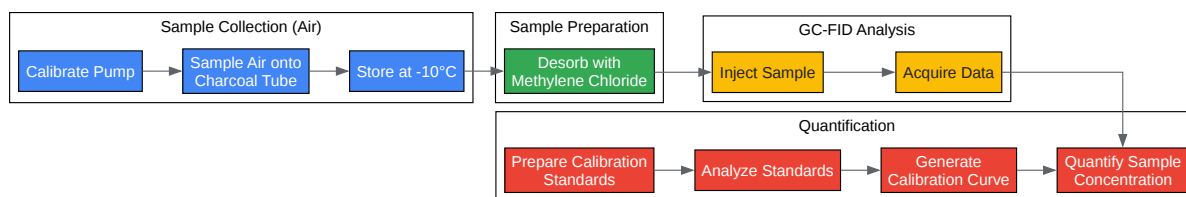
- Purge and Trap System:
 - Purge Gas: Helium at a defined flow rate.
 - Purge Volume: 25 mL of the aqueous sample.[\[6\]](#)
 - Trap: A tube containing suitable sorbent materials.
 - Desorption: Thermally desorb the trapped analytes onto the GC column.[\[6\]](#)
- GC-MS Conditions:
 - Column: A capillary column suitable for volatile organic compounds (e.g., 60 m x 0.75 mm ID DB-624).
 - Temperature Program: A temperature program is used to separate the compounds. For example, hold at an initial temperature, then ramp to a final temperature.
 - Mass Spectrometer: Operate in full scan mode over a mass range of approximately 45-300 amu.[\[12\]](#)

- Identification: Identify **dichlorodifluoromethane** by comparing its retention time and mass spectrum to that of a reference standard. The primary ions for **dichlorodifluoromethane** are m/z 85 and 87.[1][5]

3. Calibration:

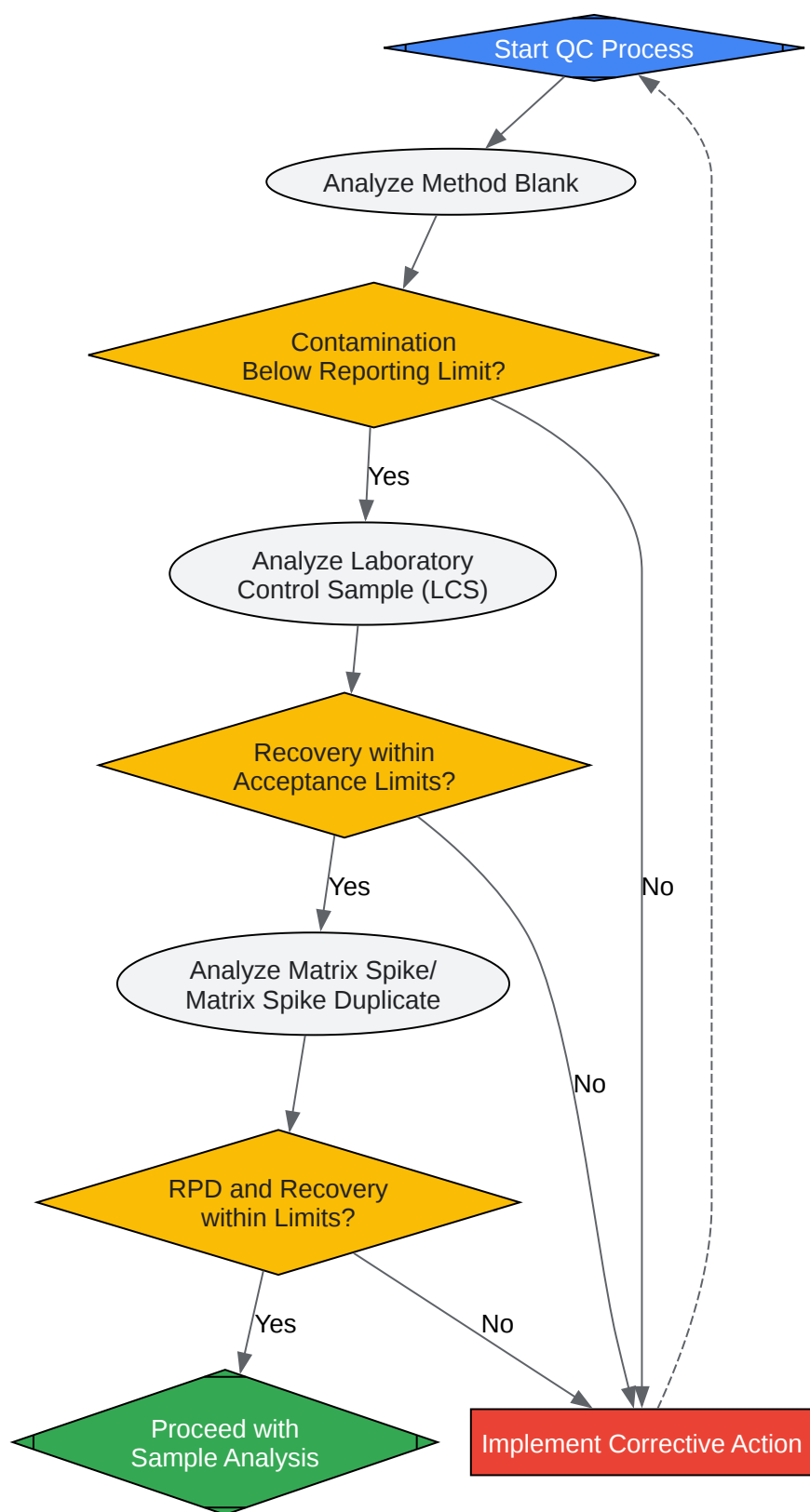
- Stock Standard: Use a certified standard solution of **dichlorodifluoromethane** in methanol.
- Calibration Curve: Prepare a multi-point calibration curve by analyzing dilutions of the stock standard under the same conditions as the samples. The linear calibration range is typically 0.2 to 25 $\mu\text{g/L}$. [6]

Visualizations



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Caption: Experimental workflow for **dichlorodifluoromethane** quantification in air by GC-FID.



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Caption: Logical relationship of the quality control process for analytical measurements.

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